

# Commercial Suppliers and Technical Guide for 1-Octen-3-one-D4

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## Compound of Interest

Compound Name: 1-Octen-3-one-D4

Cat. No.: B590952

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For researchers, scientists, and drug development professionals requiring isotopically labeled compounds, **1-Octen-3-one-D4** serves as a critical internal standard for quantitative analysis. This guide provides an in-depth overview of commercial suppliers, relevant technical data, and experimental applications.

## Commercial Availability

Direct commercial suppliers of **1-Octen-3-one-D4** are limited due to its specialized nature. However, several companies offer deuterated versions, such as 1-Octen-3-one-D3 and 1-Octen-3-one-D5, and many provide custom synthesis services to produce **1-Octen-3-one-D4** to specific research requirements.

Table 1: Commercial Suppliers of Deuterated 1-Octen-3-one and Custom Synthesis Services

Supplier	Product/Service	Website	Notes
MedchemExpress	1-Octen-3-one-d3, 1-Octen-3-one-d5	--INVALID-LINK--	Offers deuterated analogs for research purposes.
Custom Synthesis Specialists			
Cambridge Isotope Laboratories, Inc.	Custom synthesis of stable isotope-labeled compounds	--INVALID-LINK--	A leading producer of stable isotopes and deuterated compounds.
CDN Isotopes	Custom synthesis of deuterated compounds	--INVALID-LINK--	Specializes in the synthesis of a wide range of deuterated chemicals. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Toronto Research Chemicals (TRC)	Custom synthesis of isotopically labeled compounds	--INVALID-LINK--	Provides a broad range of stable isotope-labeled compounds and custom synthesis services. <a href="#">[4]</a> <a href="#">[5]</a>

## Physicochemical Properties

The physicochemical properties of **1-Octen-3-one-D4** are comparable to its non-deuterated counterpart, with the primary difference being its molecular weight due to the presence of four deuterium atoms. These properties are crucial for method development in analytical chemistry.

Table 2: Physicochemical Properties of 1-Octen-3-one

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	PubChem[6]
Molecular Weight	126.19 g/mol	PubChem[6]
Appearance	Colorless to pale yellow liquid	-
Odor	Mushroom-like, earthy	-
Boiling Point	175-176 °C	-
Density	0.843 g/mL at 25 °C	-
Solubility	Insoluble in water; soluble in organic solvents	-

## Applications in Research

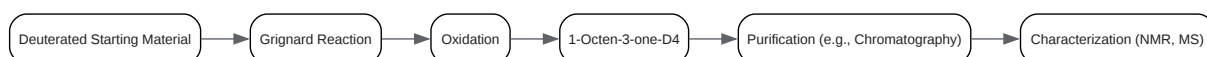
The primary application of **1-Octen-3-one-D4** is as an internal standard in isotope dilution assays for the accurate quantification of 1-Octen-3-one in various matrices.[7] This is particularly relevant in food science, environmental analysis, and biomedical research, where 1-Octen-3-one is studied as a volatile organic compound (VOC) associated with fungal growth, lipid oxidation, and certain metabolic processes.

## Experimental Protocols

### Synthesis of Deuterated 1-Octen-3-one for Use as an Internal Standard

A common method for preparing deuterated vinyl ketones like 1-Octen-3-one involves a two-step procedure.[7] While the specific synthesis of the D4 variant is not detailed in the readily available literature, a general approach can be inferred.

#### Experimental Workflow for Synthesis



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Caption: Generalized workflow for the synthesis of **1-Octen-3-one-D4**.

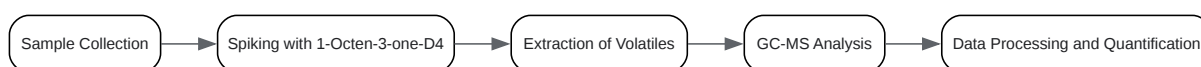
## Quantification of 1-Octen-3-one using GC-MS and a Deuterated Internal Standard

Gas chromatography-mass spectrometry (GC-MS) is the analytical technique of choice for the sensitive and selective detection of volatile compounds like 1-Octen-3-one. The use of **1-Octen-3-one-D4** as an internal standard corrects for variations in sample preparation and instrument response.

### GC-MS Analysis Protocol

- **Sample Preparation:** A known amount of the sample (e.g., food extract, biological fluid) is spiked with a precise amount of **1-Octen-3-one-D4** solution.
- **Extraction:** Volatile compounds are extracted using methods such as solid-phase microextraction (SPME) or solvent extraction.
- **GC Separation:** The extracted volatiles are injected into a GC system equipped with a suitable capillary column (e.g., DB-5ms) to separate the analytes.
- **MS Detection:** The mass spectrometer is operated in selected ion monitoring (SIM) mode to detect and quantify the characteristic ions of both native 1-Octen-3-one and the deuterated internal standard.

### Experimental Workflow for Quantitative Analysis



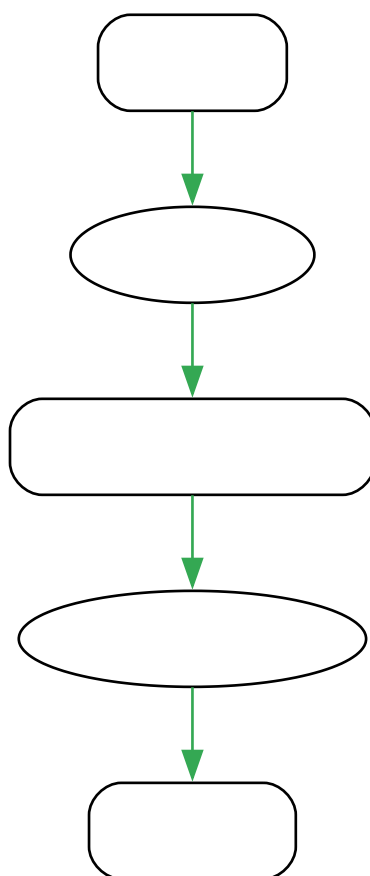
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Caption: Workflow for the quantification of 1-Octen-3-one using a deuterated internal standard.

## Biological Significance and Signaling Pathways of 1-Octen-3-one

1-Octen-3-one is a well-known volatile compound produced by many fungi and is also a product of lipid peroxidation in mammals. While the direct signaling pathways of 1-Octen-3-one are not extensively elucidated, its precursor, linoleic acid, and its reduced form, 1-octen-3-ol, are involved in various biological processes. 1-Octen-3-ol has been shown to have antimicrobial properties.<sup>[8][9]</sup>

Proposed Biosynthetic Pathway of 1-Octen-3-one



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Caption: Simplified biosynthetic pathway of 1-Octen-3-one from linoleic acid.

This technical guide provides a foundational understanding for researchers working with **1-Octen-3-one-D4**. For specific applications and detailed protocols, consulting the primary

scientific literature is recommended. The use of custom synthesis providers is essential for obtaining the specific deuterated compounds required for rigorous quantitative studies.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

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